

# 4-Fluoro-2-(trifluoromethyl)benzaldehyde

## physical properties

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### Compound of Interest

Compound Name: 4-Fluoro-2-(trifluoromethyl)benzaldehyde

Cat. No.: B1297551

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### An In-depth Technical Guide on the Physical Properties of 4-Fluoro-2-(trifluoromethyl)benzaldehyde

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Fluoro-2-(trifluoromethyl)benzaldehyde**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> This document is intended for researchers, scientists, and professionals in drug development and materials science.

## Chemical Identity and Structure

**4-Fluoro-2-(trifluoromethyl)benzaldehyde** is a fluorinated aromatic aldehyde. Its structure features a benzaldehyde core substituted with a fluorine atom at the 4-position and a trifluoromethyl group at the 2-position. This unique arrangement of electron-withdrawing groups enhances its reactivity and stability, making it a valuable building block in organic synthesis.<sup>[1]</sup>

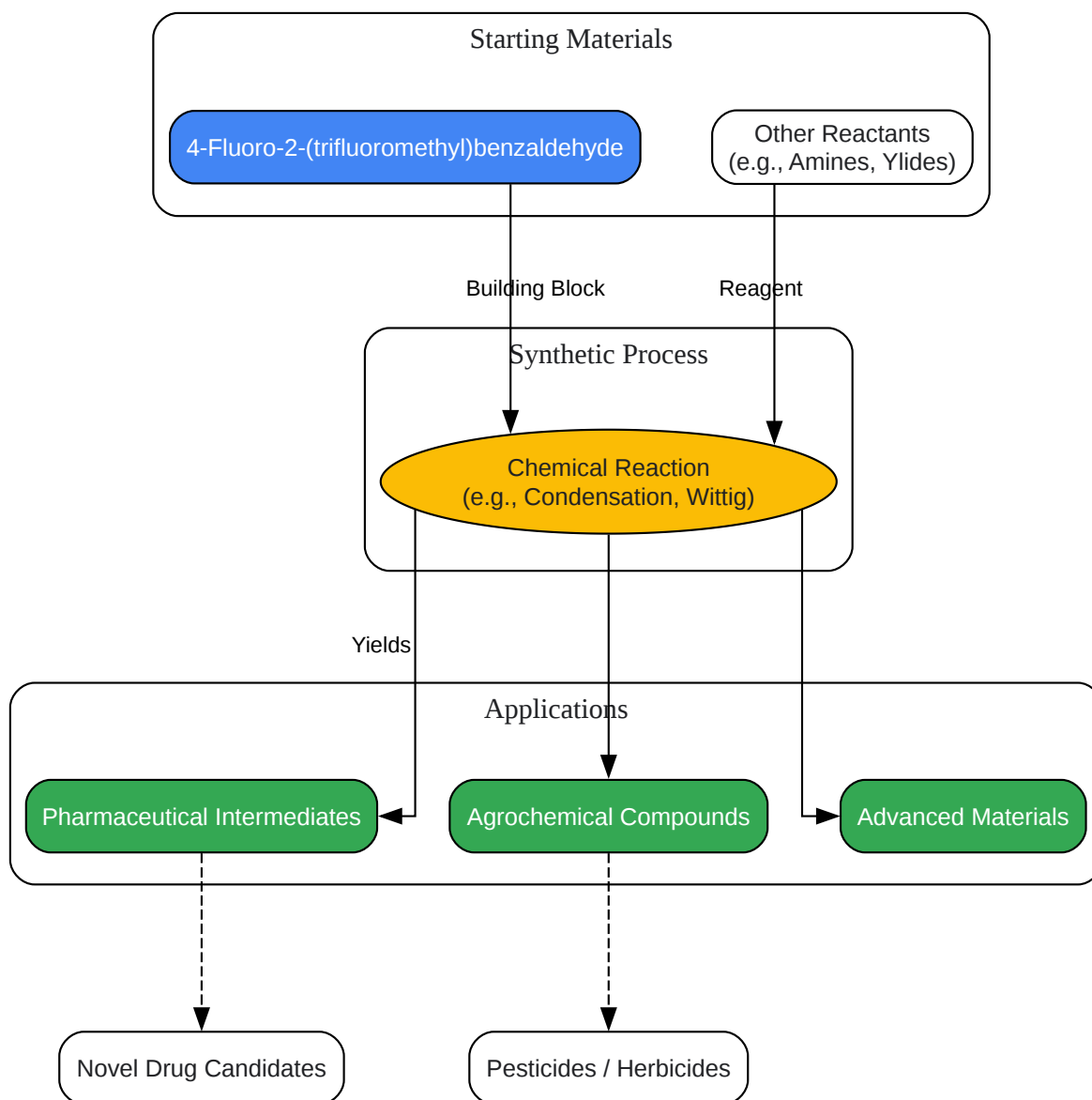
## Physical and Chemical Properties

The physical properties of **4-Fluoro-2-(trifluoromethyl)benzaldehyde** are summarized in the table below. These characteristics are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Reference
CAS Number	90176-80-0	[1]
Molecular Formula	C <sub>8</sub> H <sub>4</sub> F <sub>4</sub> O	[1]
Molecular Weight	192.11 g/mol	[1]
Appearance	Colorless to light yellow to light orange clear liquid	[1]
Purity	≥ 98% (by GC)	[1]
Boiling Point	114 °C	[1]
Density	1.42 g/mL	[1]
Refractive Index	n <sub>20</sub> /D 1.45	[1]

## Role in Chemical Synthesis

**4-Fluoro-2-(trifluoromethyl)benzaldehyde** is a versatile intermediate primarily used in the development of novel drug candidates and advanced agrochemical formulations.[1][2] The trifluoromethyl group often improves the biological activity and metabolic stability of the final molecule.[1] Its structure allows it to readily participate in various organic reactions, serving as a foundational component for more complex molecules.[1][2]



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Caption: Synthetic workflow of **4-Fluoro-2-(trifluoromethyl)benzaldehyde**.

## Experimental Protocols for Property Determination

While specific experimental documentation for this compound is not publicly detailed, the following standard methodologies are used to determine the key physical properties listed above.

## Boiling Point Determination

The boiling point is typically determined by distillation at atmospheric pressure.

- **Apparatus:** A standard distillation setup is used, including a round-bottom flask, a condenser, a thermometer placed correctly at the vapor outlet, and a receiving flask.
- **Procedure:** A sample of the liquid is placed in the distillation flask with boiling chips. The liquid is heated, and the temperature is recorded when the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer as the liquid actively boils and condenses.

## Density Measurement

Density is measured using a pycnometer or a digital densitometer.

- **Apparatus:** A calibrated pycnometer (a glass flask with a precise volume) and an analytical balance.
- **Procedure:**
  - The empty pycnometer is weighed.
  - It is then filled with the sample liquid, ensuring no air bubbles are present, and weighed again at a controlled temperature (e.g., 25 °C).
  - The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., deionized water) and weighed.
  - The density is calculated by comparing the mass of the sample to the mass of the reference substance.

## Refractive Index Measurement

The refractive index is determined using a refractometer, often an Abbé refractometer.

- Apparatus: A calibrated refractometer with a light source and a temperature-controlled prism.
- Procedure:
  - A few drops of the liquid sample are placed on the prism of the refractometer.
  - The prism is closed, and the temperature is allowed to stabilize (typically at 20 °C, denoted by the "20" in "n<sub>20</sub>/D").
  - Light (typically from a sodium D-line source, denoted by "D") is passed through the sample.
  - The user adjusts the instrument to bring the dividing line between the light and dark fields into focus on the crosshairs of the eyepiece.
  - The refractive index is read directly from the instrument's scale.

## Safety and Handling

**4-Fluoro-2-(trifluoromethyl)benzaldehyde** is a combustible liquid and should be handled with care.<sup>[3]</sup>

- Stability: The compound is stable under normal storage conditions.<sup>[3]</sup>
- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition.<sup>[3]</sup>
- Incompatible Materials: Avoid contact with strong oxidizing agents.<sup>[3]</sup>
- Handling: Use in a well-ventilated place. Wear appropriate personal protective equipment (PPE), including gloves and eye protection.<sup>[3]</sup>
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.<sup>[3]</sup>

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